

Understanding Dilauryl Maleate as a Wax Inhibitor

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Dilauryl maleate

CAS No.: 2915-52-8

Cat. No.: S1917072

[Get Quote](#)

Q1: What is dilauryl maleate and how does it function as a wax inhibitor? Dilauryl maleate is a chemical compound known to act as a **wax inhibitor** or **pour point depressant** in crude oil. Its primary function is to prevent the formation and deposition of wax crystals, which can block pipelines and impede flow [1].

It is typically synthesized as part of a **copolymer**. A common and effective formulation is a copolymer reaction between **maleic anhydride** and a long-chain **1-olefin** (e.g., 1-octadecene). The resulting polymer is then esterified to create the final inhibitor, such as **dilauryl maleate** [1]. The mechanism involves the inhibitor molecule incorporating into the growing wax crystals, disrupting their structure and preventing them from forming a rigid network that would cause the oil to gel or deposit on pipe walls [2].

Q2: During a cold finger experiment, my wax deposit remains soft and does not form a hard crust. Is the inhibitor working? Yes, this is a sign that the inhibitor is likely working. Effective inhibitors like **dilauryl maleate** do not always prevent the initial crystallization of wax. Instead, they modify the crystal shape, resulting in a **softer, less adhesive deposit** that is more easily removed by the shear force of the flowing oil [2]. You can quantify this effect by measuring the **hardness** of the deposit and comparing it to a control experiment with no inhibitor.

Q3: I am testing a new crude oil sample, and my inhibitor seems ineffective. What factors should I investigate? The effectiveness of a wax inhibitor is highly dependent on the specific composition of the crude oil. Key factors to investigate include:

- **Wax Content and Carbon Number Distribution:** The inhibitor must be matched to the predominant chain lengths of the n-paraffins in the oil [2].
- **Presence of Asphaltenes:** Recent molecular dynamics simulations show that asphaltenes can also inhibit wax crystal formation by disrupting the orderly arrangement of wax molecules. The interaction between your inhibitor and the native asphaltenes could be a factor [3].
- **Shear Rate:** The efficiency of inhibitor removal is influenced by the shear rate at the pipe or deposit wall.

The table below summarizes the quantitative effect of shear rate on the performance of different inhibitor types, demonstrating that an optimal shear rate exists for maximum deposit reduction [2].

Shear Rate (rpm)	Wax Deposit Trend (General)	Performance of EVA Inhibitor	Key Takeaway
0 - 400 rpm	Significant decrease	33.33% reduction at 400 rpm	Increased shear improves deposit removal
~400 rpm	Minimum deposit observed	Strongest effect	Optimal performance at intermediate shear
600 rpm	Slight increase	Performance decreases	Very high shear can reduce effectiveness

Experimental Protocol: Cold Finger Testing

The cold finger test is a standard method for evaluating wax inhibitors. Here is a detailed protocol based on the search results [2].

1. Objective: To determine the effectiveness of **dilauryl maleate** (or other inhibitors) in reducing wax deposition under controlled temperature and shear conditions.

2. Materials:

- Cold finger apparatus (see workflow diagram below)
- Temperature-controlled water bath (capable of at least 50°C)
- Cooling bath circulation system (capable of ~5°C)
- Crude oil sample (pre-characterized for WAT and pour point)

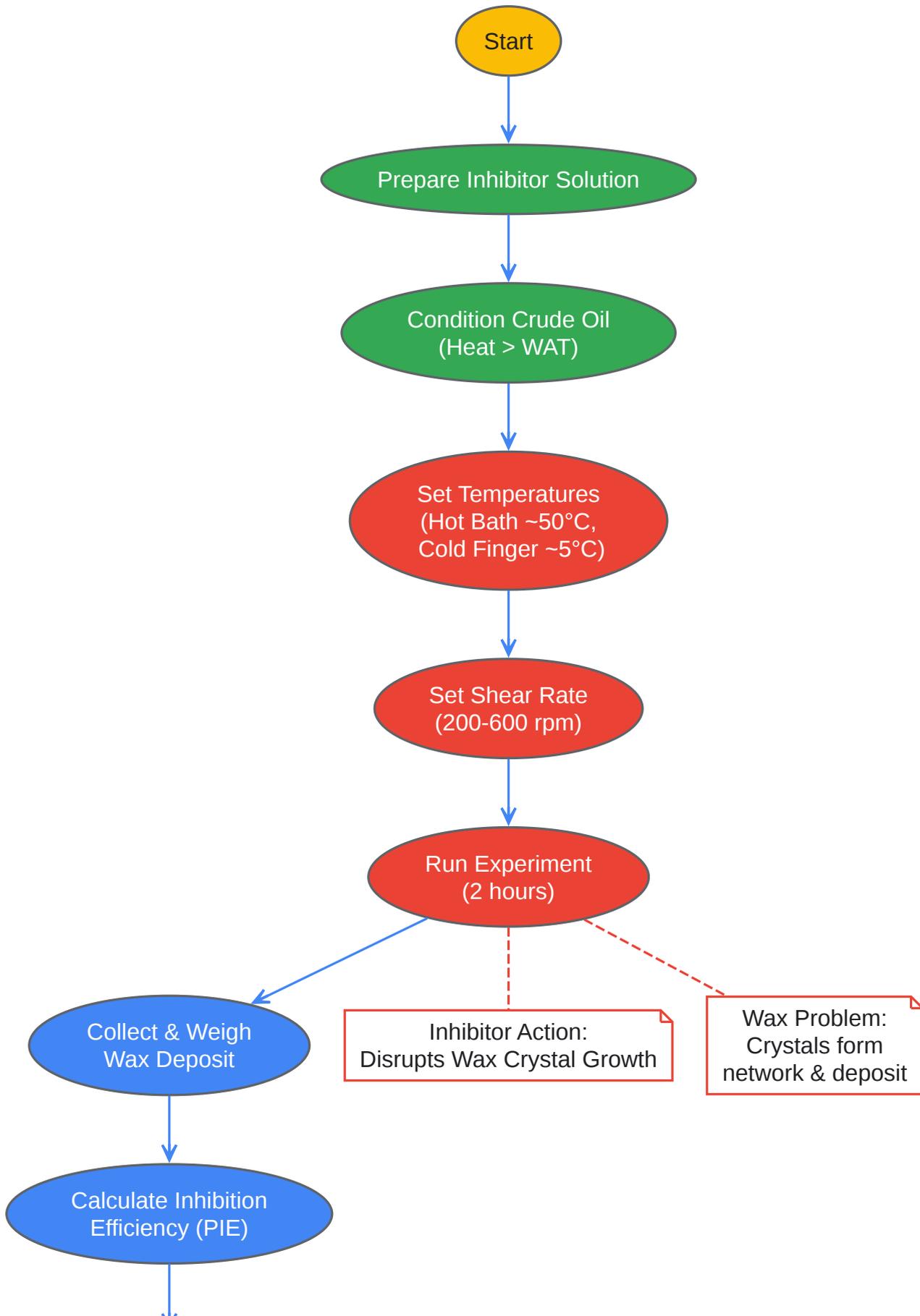
- Inhibitor solution (e.g., **dilauryl maleate** copolymer in solvent)
- Analytical balance

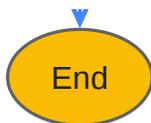
3. Method:

- **Step 1: Preparation.** Dissolve the inhibitor in a suitable solvent (e.g., cyclohexane) to prepare a stock solution (e.g., 400 ppm). Condition 300 mL of crude oil in an oven above its Wax Appearance Temperature (WAT) for 1 hour to re-dissolve any wax.
- **Step 2: Setup.** Place the conditioned oil in the test jar. Set the hot water bath to a temperature above the WAT (e.g., 50°C) to simulate the bulk oil temperature. Set the cold finger temperature to a value below the WAT (e.g., 5°C) to simulate the pipeline wall.
- **Step 3: Experiment.** Start the impeller to achieve the desired shear rate (e.g., between 200-600 rpm). Run the experiment for a standard duration (e.g., 2 hours).
- **Step 4: Analysis.** Carefully remove the cold finger, scrape off the entire wax deposit, and weigh it.

4. Calculation: Calculate the **Paraffin Inhibition Efficiency (PIE)** using the formula: $PIE (\%) = [(W_f - W_t) / W_f] * 100$ Where W_f is the weight of wax deposit from a test without inhibitor, and W_t is the weight of wax deposit from a test with inhibitor [2].

The following diagram illustrates the experimental workflow and the mechanism of wax inhibition.

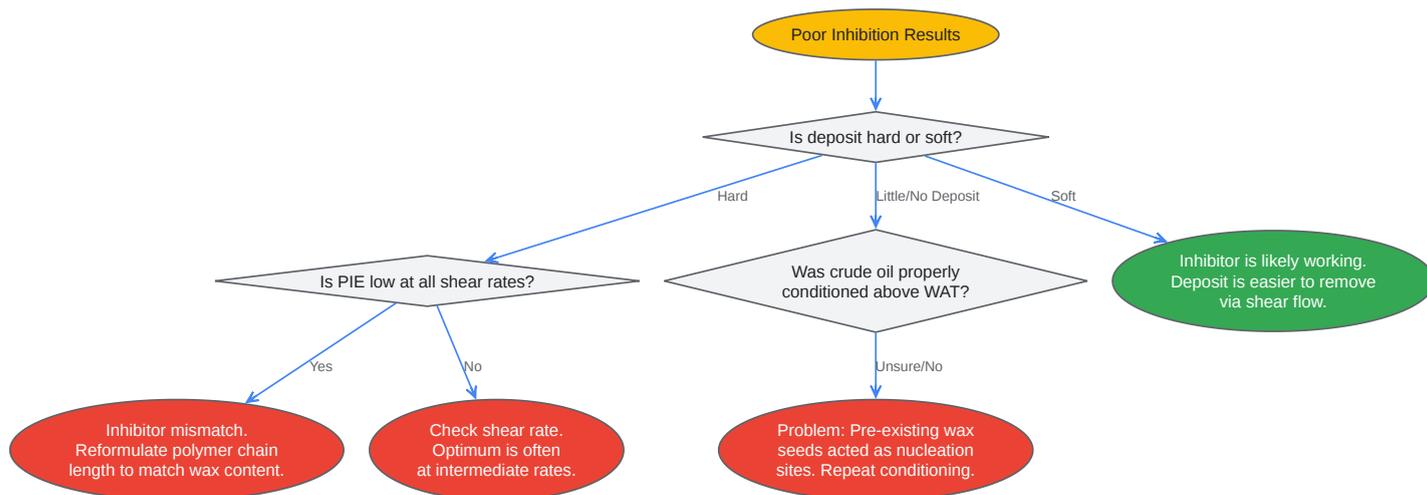




Click to download full resolution via product page

Proposed Troubleshooting Guide

Based on the gathered information, here is a logical framework for diagnosing common problems when testing wax inhibitors.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. WO2018190917A1 - Wax for inhibitors ... - Google Patents oil [patents.google.com]
2. Effects of Shear Rate and Inhibitors on Wax Deposition of Malaysian... [orientjchem.org]
3. Probing the interaction between asphaltene- wax and its effects on the... [sciopen.com]

To cite this document: Smolecule. [Understanding Dilauryl Maleate as a Wax Inhibitor]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1917072#dilauryl-maleate-wax-inhibition-crude-oil>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com